

# Toxicological Profile of PPG-26-Buteth-26 in Aquatic Environments: A Comparative Analysis

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## Compound of Interest

Compound Name: PPG-26-buteth-26

Cat. No.: B1611884

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A comprehensive review of the current toxicological data for **PPG-26-Buteth-26** reveals a significant lack of specific information regarding its impact on aquatic organisms. This guide synthesizes the available data for related compounds and compares it with common alternatives to provide a clearer perspective for researchers, scientists, and drug development professionals.

While **PPG-26-Buteth-26** is widely used in the cosmetics industry as a surfactant and emulsifying agent, publicly accessible studies detailing its acute and chronic effects on key aquatic indicator species are notably absent. To address this data gap, this assessment employs a read-across approach, utilizing information from the structurally related compound Butoxypropanol. This methodology, common in toxicological assessments, allows for an estimation of potential hazards in the absence of direct data. This guide further contextualizes the potential environmental impact of **PPG-26-Buteth-26** by comparing its estimated toxicity with that of common cosmetic alternatives: Polysorbate 20, PEG-40 Hydrogenated Castor Oil, and Caprylyl/Capryl Glucoside.

## Comparative Aquatic Toxicity Data

The following table summarizes the available aquatic toxicity data for Butoxypropanol (as a proxy for **PPG-26-Buteth-26**) and its alternatives. It is critical to note the inconsistencies and gaps in the data for some of the alternatives, highlighting the need for more comprehensive and standardized testing within the cosmetics industry.

Chemical Name	Test Organism	Endpoint	Duration	Value (mg/L)	Reference
Butoxypropanol (proxy for PPG-26-Buteth-26)	Pimephales promelas (Fathead minnow)	LC50	96 h	> 100	Safety Data Sheet - Möller Chemie[1]
Daphnia magna (Water flea)	EC50	48 h	< 100	Safety Data Sheet - Möller Chemie[1]	
Polysorbate 20	Danio rerio (Zebra fish)	LC50	96 h	> 100	Safety Data Sheet - ChemicalBook[2]
S.gairdnerii (Rainbow trout)	LC50	96 h	216	Safety Data Sheet - DC Fine Chemicals[3]	
Daphnia magna (Water flea)	EC50	48 h	10	Safety Data Sheet - DC Fine Chemicals[3]	
Pseudokirchneriella subcapitata (Green algae)	EL10	72 h	19.05	Safety Data Sheet - ChemicalBook[2]	
PEG-40 Hydrogenated Castor Oil	Not available	-	-	Unknown	Safety Data Sheet - Chemistry Connection[4]
Caprylyl/Capryl Glucoside	Aquatic life	-	-	Harmful	Safety Data Sheet -

LC50: The concentration of a substance that is lethal to 50% of the test organisms. EC50: The concentration of a substance that causes a defined effect in 50% of the test organisms (e.g., immobilization). EL10: The concentration of a substance that causes a 10% reduction in a measured effect (e.g., growth).

## Experimental Protocols for Aquatic Toxicity Testing

Standardized testing methodologies are crucial for generating reliable and comparable ecotoxicological data. The Organisation for Economic Co-operation and Development (OECD) has established a series of guidelines for the testing of chemicals. The following are summaries of the key acute toxicity tests for aquatic organisms.

### OECD 203: Fish, Acute Toxicity Test[6][7]

This test evaluates the acute lethal toxicity of a substance to fish.

- **Test Organism:** Species such as Zebrafish (*Danio rerio*) or Rainbow trout (*Oncorhynchus mykiss*) are commonly used.
- **Procedure:** Fish are exposed to the test substance in a static or semi-static system for 96 hours. A range of concentrations is tested, along with a control group.
- **Endpoint:** The primary endpoint is mortality. The LC50 is calculated at 24, 48, 72, and 96 hours.
- **Test Conditions:** Key parameters such as temperature, pH, and dissolved oxygen are monitored and maintained within a narrow range.

### OECD 202: *Daphnia* sp., Acute Immobilisation Test[8][9][10][11]

This test assesses the acute toxicity of a substance to aquatic invertebrates.

- **Test Organism:** *Daphnia magna* (a small crustacean) is the standard test species.

- Procedure: Young daphnids (less than 24 hours old) are exposed to the test substance for 48 hours. The number of immobilized daphnids is recorded at 24 and 48 hours.
- Endpoint: The primary endpoint is immobilization (the inability to swim). The EC50 is calculated.
- Test Conditions: The test is conducted in a defined medium under controlled temperature and lighting conditions.

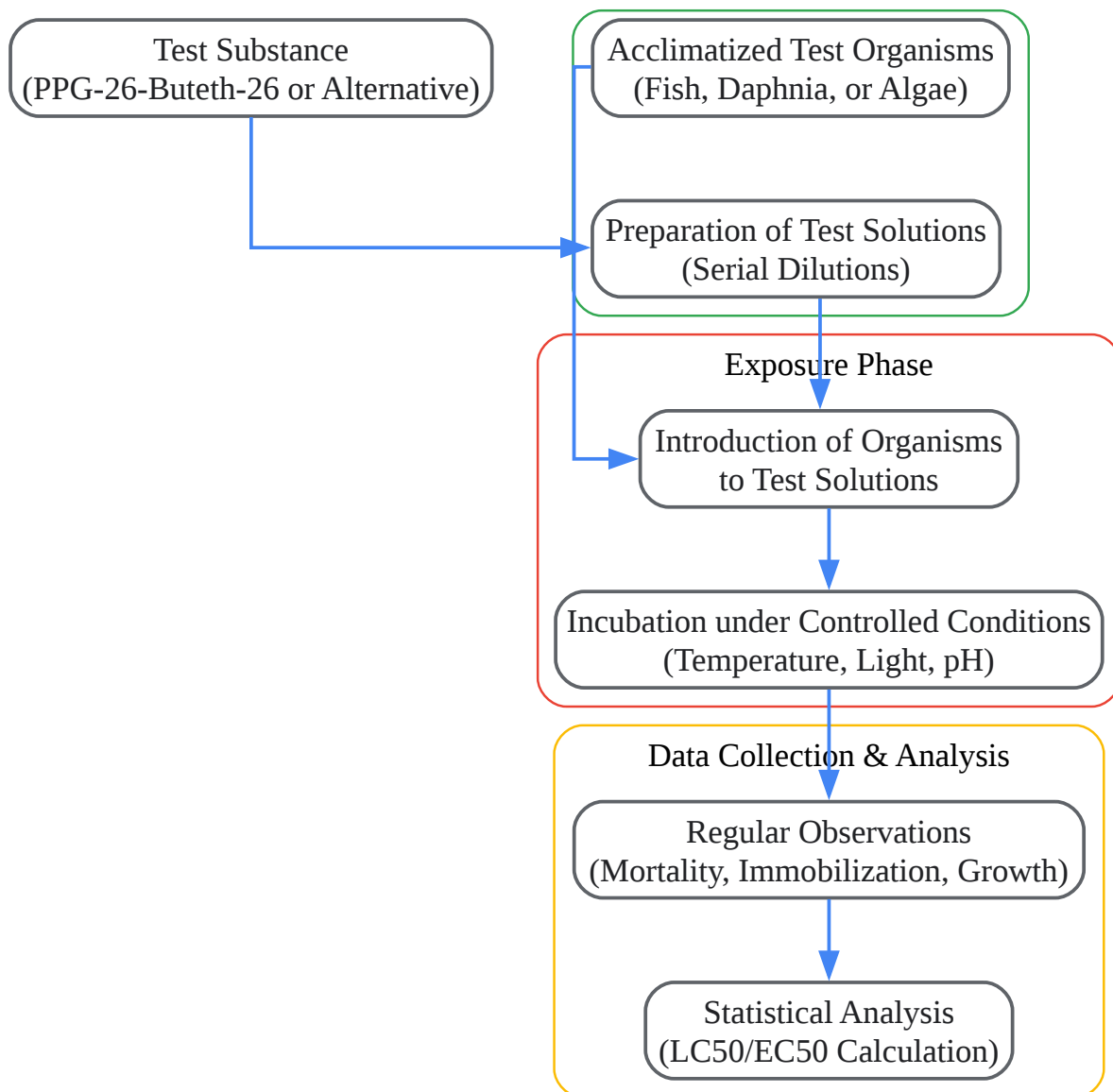
## OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test[12][13][14][15][16]

This test evaluates the effect of a substance on the growth of freshwater algae.

- Test Organism: Species such as *Pseudokirchneriella subcapitata* are used.
- Procedure: Algal cultures are exposed to a range of concentrations of the test substance over a 72-hour period.
- Endpoint: The inhibition of cell growth is measured by changes in cell density or biomass. The EC50 for growth rate inhibition is calculated.
- Test Conditions: The test is performed in a nutrient-rich medium under constant illumination and temperature.

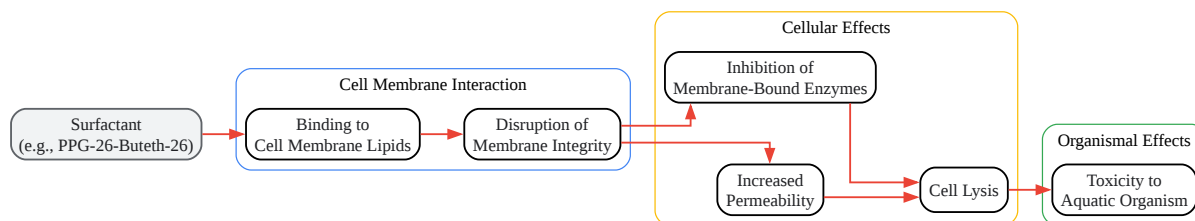
## Visualizing Experimental and Logical Frameworks

To further clarify the methodologies and potential mechanisms of toxicity, the following diagrams are provided.



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### Aquatic Toxicity Testing Workflow



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### Generalized Surfactant Toxicity Pathway

## Conclusion

The current assessment underscores a critical data gap in the ecotoxicological profile of **PPG-26-Buteth-26**. While a read-across approach using Butoxypropanol suggests a relatively low acute toxicity to fish and daphnia, this is an estimation and should be interpreted with caution. The comparative analysis of alternatives reveals a mixed and, in some cases, incomplete picture of their aquatic toxicity. For a more robust environmental risk assessment, further empirical studies on **PPG-26-Buteth-26**, conducted according to standardized OECD guidelines, are strongly recommended. This will enable a more definitive comparison with its alternatives and support the formulation of more environmentally benign cosmetic products.

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